

Application Notes and Protocols for the Preparation of ZD7288 Stock Solutions

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Compound of Interest

Compound Name: ZD7288

Cat. No.: B1198481

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **ZD7288**, a selective blocker of hyperpolarization-activated cyclic nucleotide-gated (HCN) channels.^{[1][2][3]} These protocols are intended for researchers, scientists, and drug development professionals utilizing **ZD7288** in their experiments.

Quantitative Data Summary

The following table summarizes the key quantitative information for **ZD7288**. Note that the molecular weight can be batch-specific due to hydration, which will affect the solvent volumes required for preparing stock solutions. Always refer to the Certificate of Analysis for batch-specific data.

Property	Value	Source(s)
Molecular Weight (M.Wt)	292.81 g/mol (typical)	^{[2][3]}
Formula	C ₁₅ H ₂₁ ClN ₄	^[3]
CAS Number	133059-99-1	^[3]
Max Solubility in Water	29.28 mg/mL (100 mM)	^[2]
Max Solubility in DMSO	29.28 mg/mL (100 mM)	
Purity	≥98% (by HPLC)	
Appearance	White to off-white solid	^[3]

Experimental Protocols

This section provides a detailed methodology for preparing a **ZD7288** stock solution.

Materials and Equipment

- **ZD7288** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile deionized water
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **ZD7288** is a potent pharmacological agent. Handle with care and avoid direct contact with skin and eyes.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses, during handling and preparation.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Preparation of a 10 mM ZD7288 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or volumes.

- Equilibration: Allow the **ZD7288** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out 2.93 mg of **ZD7288** powder using a calibrated analytical balance.
- Dissolution:
 - Add the weighed **ZD7288** to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Cap the tube securely.
- Mixing: Vortex the solution until the **ZD7288** is completely dissolved. Gentle warming to 37°C and sonication can be used to aid dissolution if necessary.[4]
- Aliquotting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes freeze-thaw cycles.
- Storage: Store the aliquots at -20°C.[1][2][5]

Note on Water as a Solvent: **ZD7288** is also soluble in water up to 100 mM.[2] For experiments where DMSO may interfere, sterile deionized water can be used as the solvent following the same procedure. One study specifically mentions dissolving **ZD7288** in distilled water to make a 20 mM stock solution.[5]

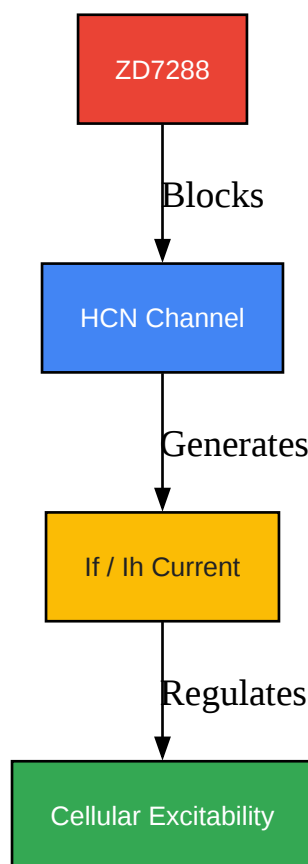
Storage and Stability

- Stock Solutions: Following reconstitution, it is recommended to aliquot the stock solution and freeze it at -20°C.[1][5] Stock solutions are stable for up to 3 months at -20°C when prepared in DMSO or water.[1] Some suppliers suggest that solutions can be stored at -20°C for up to one month.[2]
- Solid Compound: Store the solid **ZD7288** desiccated at +4°C and protected from light.[1]

Signaling Pathways and Experimental Workflows

ZD7288 Mechanism of Action

ZD7288 is a potent blocker of hyperpolarization-activated cyclic nucleotide-gated (HCN) channels, which are crucial for regulating pacemaker activity in the heart and brain.[1] By blocking these channels, **ZD7288** inhibits the "funny" current (If) in the sinoatrial node and the Ih current in central neurons.[2] It is important to note that some studies have shown that **ZD7288** can also block Na⁺ currents, challenging its selectivity for HCN channels.[1][6][7]

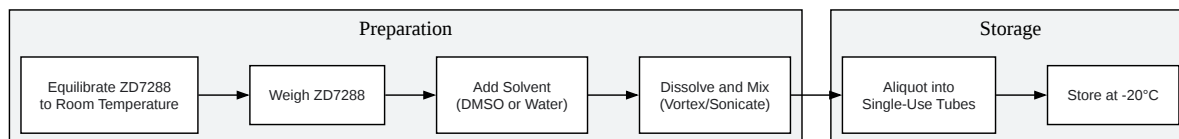


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Caption: Mechanism of **ZD7288** action on HCN channels.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the experimental protocol for preparing a **ZD7288** stock solution.



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Caption: Workflow for preparing **ZD7288** stock solution.

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